

Technical Guide on the Safe Handling of 2-(2-Bromophenyl)acetophenone

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)acetophenone

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Document ID: TGS-BPA-20251101 Version: 1.0 Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document provides a guide for the safe handling of **2-(2-Bromophenyl)acetophenone** (CAS 16897-97-5). Comprehensive toxicological data for this specific compound is not readily available in published literature. Therefore, this guide heavily references safety data for the structurally similar and more thoroughly studied compound, 2'-Bromoacetophenone (CAS 2142-69-0), also known as 1-(2-bromophenyl)ethanone. The provided hazard classifications for both compounds are identical. Users must exercise caution and conduct their own risk assessment before use.

Introduction and Chemical Identification

2-(2-Bromophenyl)acetophenone is a brominated aromatic ketone utilized as an intermediate in organic synthesis. Its proper handling is crucial to ensure personnel safety and prevent environmental contamination. This guide summarizes its known properties, hazards, and recommended handling procedures.

Table 1: Chemical Identification

Identifier	2-(2-Bromophenyl)acetophenone	2'-Bromoacetophenone (Reference Compound)
IUPAC Name	2-(2-bromophenyl)-1-phenylethanone	1-(2-bromophenyl)ethanone
CAS Number	16897-97-5	2142-69-0 [1] [2]
Molecular Formula	C ₁₄ H ₁₁ BrO	C ₈ H ₇ BrO [1] [2]
Molecular Weight	275.14 g/mol	199.04 g/mol [1] [2]
Structure	Phenyl-CO-CH ₂ -(2-Bromophenyl)	(2-Bromophenyl)-CO-CH ₃

Physical and Chemical Properties

Understanding the physical properties of a chemical is the first step in a comprehensive safety assessment.

Table 2: Physical and Chemical Data

Property	2-(2-Bromophenyl)acetophenone	2'-Bromoacetophenone (Reference Compound)
Appearance	Off-white to light yellow solid [3]	Liquid or low-melting solid [2] [4]
Melting Point	66-67 °C [3]	48-51 °C [5]
Boiling Point	371.7 ± 17.0 °C (Predicted) [3]	135 °C @ 18 mmHg [5]
Density	1.390 ± 0.06 g/cm ³ (Predicted) [3]	1.476 g/mL at 25 °C [2]
Solubility	Not specified	Moderately soluble in ethanol and ether; limited solubility in water [4]
Flash Point	Not specified	>110 °C (>230 °F) [6]

Hazard Identification and Toxicology

Both compounds share the same GHS hazard statements, indicating similar risk profiles. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Table 3: GHS Hazard Classification

Hazard Class	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	H302	Warning	Harmful if swallowed[7]
Skin Corrosion/Irritation	H315	Warning	Causes skin irritation[1][7]
Serious Eye Damage/Irritation	H319	Warning	Causes serious eye irritation[1][7]
Specific Target Organ Toxicity (Single Exposure)	H335	Warning	May cause respiratory irritation[1][7]

Toxicological Data Summary:

- **2-(2-Bromophenyl)acetophenone:** No quantitative toxicological data (e.g., LD50) was found in the reviewed literature.
- 2'-Bromoacetophenone (Reference Compound):
 - LD50 Oral - Rat: 815 mg/kg. This value corresponds to "Harmful if swallowed" (Category 4).

Experimental Protocols

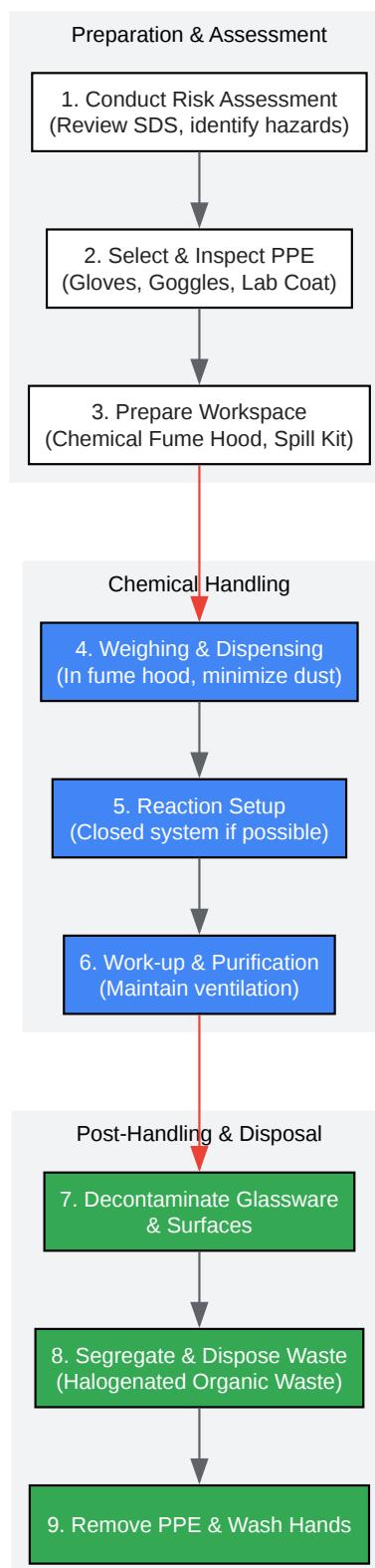
While specific experimental safety protocols for **2-(2-Bromophenyl)acetophenone** are not published, the toxicological data for the reference compound, 2'-Bromoacetophenone, was likely determined using standardized OECD (Organisation for Economic Co-operation and Development) guidelines. Researchers handling this class of compounds should be familiar with these methods.

Example Protocol: Acute Oral Toxicity (based on OECD Guideline 423)

- Objective: To determine the oral lethal dose (LD50) of a substance.
- Principle: A stepwise procedure is used with a limited number of animals (typically rats, often female). A starting dose is administered to a small group.
- Methodology:
 - Animals are fasted prior to dosing.
 - The test substance is administered orally by gavage.
 - If the animal survives, a higher dose is given to a new group. If it does not, a lower dose is used.
 - Animals are observed for a minimum of 14 days for signs of toxicity and mortality.
 - Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded weekly.
 - At the end of the study, a gross necropsy is performed on all animals.
 - The LD50 value is estimated based on the outcomes at different dose levels.

Safe Handling and Storage Workflow

A systematic approach is mandatory when handling halogenated aromatic ketones. The following workflow outlines the key stages from procurement to disposal.



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Caption: Standard workflow for handling hazardous chemical solids.

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Table 4: First-Aid Measures

Exposure Route	Action
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6]
Ingestion	Do NOT induce vomiting. Clean mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[8]

Spill Response:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated (use fume hood).
- Contain: Prevent further spread of the spill. For solids, carefully sweep up the material. For liquids, use an inert absorbent material (e.g., sand, vermiculite).[9]
- Collect: Place the contained material into a suitable, labeled container for hazardous waste disposal.[9]

- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident according to your institution's protocols.

Personal Protective Equipment (PPE)

The use of appropriate PPE is non-negotiable.

- Eye/Face Protection: Wear chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield may be necessary for larger quantities.[7][10]
- Hand Protection: Wear chemical-resistant gloves (e.g., Viton®, nitrile rubber). Inspect gloves for integrity before each use.[6]
- Skin and Body Protection: Wear a lab coat. For larger-scale operations, chemical-resistant aprons or suits may be required. Ensure clothing is buttoned and sleeves are down.[10]
- Respiratory Protection: Use only in a chemical fume hood. If engineering controls are not sufficient, a NIOSH/MSHA-approved respirator may be necessary.[10]

Reactivity and Incompatibilities

- Chemical Stability: The material is expected to be stable under normal laboratory conditions.
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[9]
- Hazardous Decomposition Products: Thermal decomposition may produce carbon monoxide, carbon dioxide, and hydrogen halides (e.g., hydrogen bromide).[9]
- Conditions to Avoid: High temperatures and sources of ignition.[8]

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